

Application Notes & Protocols: Extraction of Palasonin from Butea monosperma Seeds

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Compound of Interest

Compound Name: Palasonin

Cat. No.: B1197028

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Butea monosperma (Lam.) Kuntze, commonly known as the "flame of the forest," is a deciduous tree native to the Indian subcontinent.[1][2][3] Its seeds are a known source of various bioactive compounds, including the anthelmintic and insecticidal compound, (S)-(-)-**palasonin**. [2][4][5] **Palasonin** is a nitrogenous acidic compound that has garnered interest for its potential therapeutic and agrochemical applications.[6][7] These application notes provide a detailed protocol for the extraction, purification, and characterization of **palasonin** from the seeds of Butea monosperma.

I. Quantitative Data Summary

A summary of the optimized extraction conditions and yield for **palasonin** from Butea monosperma seeds is presented in Table 1. This data is derived from a study focused on optimizing the extraction process for its insecticidal properties.

Table 1: Optimized Extraction Parameters and Yield of **Palasonin**

Parameter	Optimized Value	Reference
Extraction Yield	0.668 ± 0.080 %	[4]
Liquid-to-Solid Ratio	10.4 mL/g	[4]
Extraction Temperature	81.5 °C	[4]

| Extraction Time | 8.4 hours [\[\[4\]\]](#) |

II. Experimental Protocols

This section outlines the detailed methodology for the extraction, purification, and characterization of **palasonin**.

A. Plant Material Collection and Preparation:

- Collect mature seeds of *Butea monosperma*.
- Authenticated the plant material by a qualified botanist.
- Dry the collected seeds in the shade to preserve the integrity of the chemical constituents.
- Grind the dried seeds into a coarse powder using a mechanical grinder.
- Store the powdered seed material in an airtight container in a cool, dark place until extraction.

B. Extraction of **Palasonin**: This protocol is based on the optimized conditions reported for maximizing **palasonin** yield.

- Apparatus: Soxhlet extractor, heating mantle, round bottom flask, condenser.
- Solvent: Methanol is a commonly used solvent for the extraction of polar compounds from plants.
- Procedure:
 1. Weigh an appropriate amount of powdered *Butea monosperma* seed material.
 2. Place the powdered material in a thimble and insert it into the Soxhlet extractor.
 3. Add the extraction solvent to the round bottom flask at a liquid-to-solid ratio of 10.4 mL/g.
 4. Assemble the Soxhlet apparatus and begin heating the solvent to its boiling point.
 5. Set the heating mantle to maintain a constant extraction temperature of 81.5 °C.

6. Continue the extraction for a duration of 8.4 hours.
7. After the extraction is complete, allow the apparatus to cool.
8. Concentrate the resulting extract under reduced pressure using a rotary evaporator to obtain the crude extract.

C. Purification of **Palasonin**: The crude extract contains a mixture of compounds. Further purification is necessary to isolate **palasonin**.

- Silica Gel Column Chromatography:
 1. Prepare a slurry of silica gel (60-120 mesh) in a non-polar solvent (e.g., petroleum ether).
 2. Pack a chromatography column with the slurry.
 3. Adsorb the concentrated crude extract onto a small amount of silica gel.
 4. Load the adsorbed sample onto the top of the packed column.
 5. Elute the column with a gradient of solvents, starting with non-polar solvents (e.g., petroleum ether) and gradually increasing the polarity by adding solvents like chloroform and methanol.
 6. Collect fractions of the eluate.
 7. Monitor the fractions using Thin Layer Chromatography (TLC) to identify those containing **palasonin**.
 8. Pool the fractions that show a pure spot corresponding to **palasonin**.
 9. Evaporate the solvent from the pooled fractions to obtain purified **palasonin**.

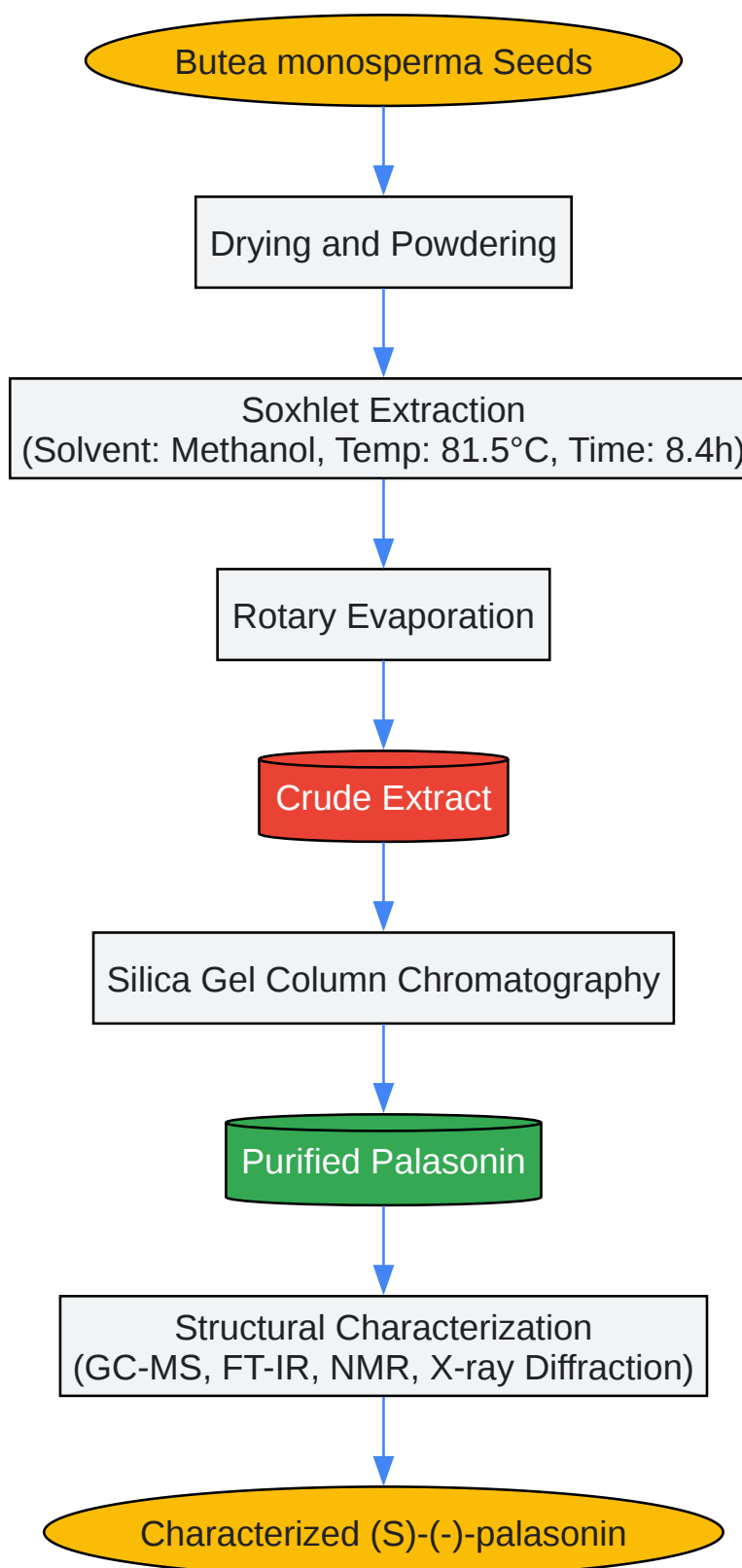
D. Characterization of **Palasonin**: The structure and purity of the isolated **palasonin** can be confirmed using various analytical techniques.

- Spectroscopic Analysis:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the molecular weight and fragmentation pattern of the compound.
- Fourier-Transform Infrared Spectroscopy (FT-IR): To identify the functional groups present in the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H NMR and ^{13}C NMR): To elucidate the detailed structure of the compound.
- X-ray Single Crystal Diffraction: For the definitive determination of the three-dimensional crystal structure of **palasonin**.^[4]

III. Visualizations

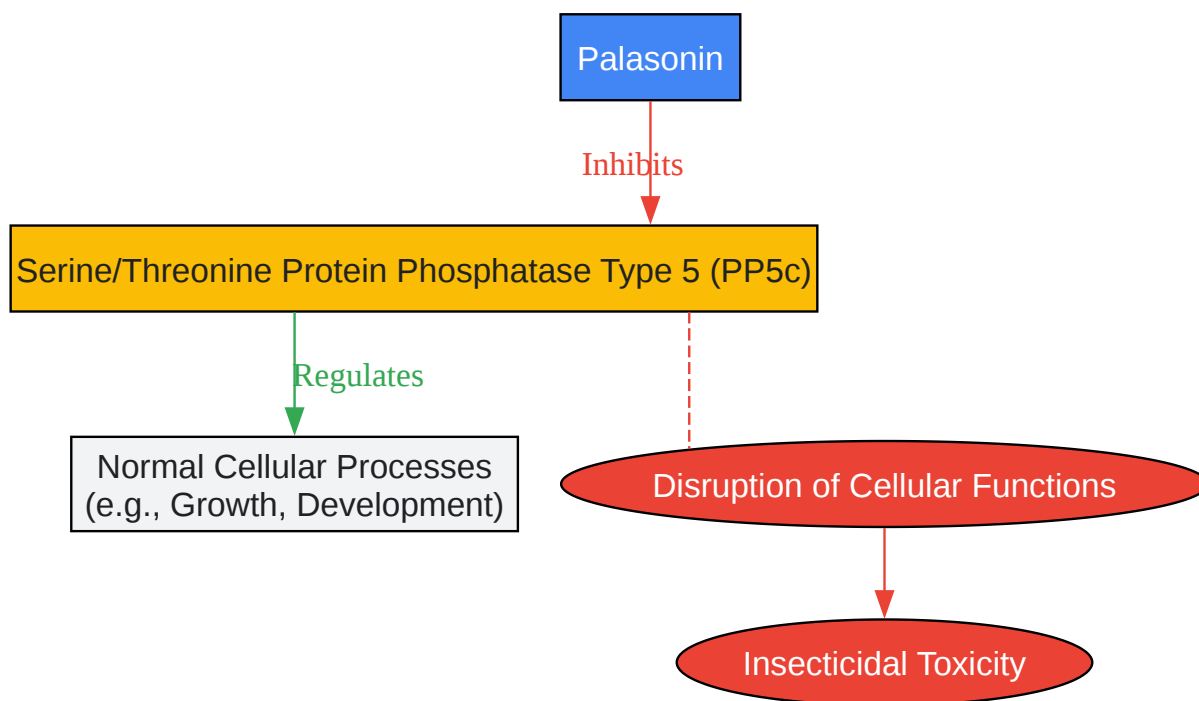
A. Experimental Workflow for **Palasonin** Extraction The following diagram illustrates the key steps in the extraction and purification of **palasonin** from *Butea monosperma* seeds.



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Caption: Workflow for **Palasonin** Extraction and Purification.

B. Proposed Mechanism of Action of **Palasonin** Studies on the insecticidal activity of **palasonin** suggest that it acts by inhibiting serine/threonine protein phosphatase type 5 (PP5c). The following diagram depicts this proposed signaling pathway.



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Caption: Proposed Inhibitory Action of **Palasonin** on PP5c.

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